

# In-Depth Technical Guide to the Nickel-Cobalt Alloy Phase Diagram

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## Compound of Interest

Compound Name: Nickel-cobalt

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This technical guide provides a comprehensive analysis of the **nickel-cobalt** (Ni-Co) binary alloy phase diagram, a critical tool for understanding the behavior and properties of these technologically significant alloys. This document summarizes key quantitative data, details experimental methodologies for phase diagram determination, and presents a visual representation of the experimental workflow.

## Introduction to the Nickel-Cobalt Alloy System

**Nickel-Cobalt** alloys are renowned for their exceptional high-temperature strength, corrosion resistance, and magnetic properties. These characteristics make them indispensable in demanding applications such as aerospace gas turbines, industrial chemical reactors, and magnetic recording media. A thorough understanding of the Ni-Co phase diagram is fundamental to the design and processing of these alloys to achieve desired microstructures and, consequently, optimal performance.

The Ni-Co system is characterized by complete solid solubility at high temperatures, forming a continuous face-centered cubic (FCC) solid solution. At lower temperatures, the cobalt-rich end of the diagram exhibits a transformation to a hexagonal close-packed (HCP) structure.

## Nickel-Cobalt Phase Diagram

The Ni-Co phase diagram illustrates the stable phases of the alloy system at different temperatures and compositions. The diagram is dominated by a single-phase solid solution region with a face-centered cubic (FCC) crystal structure, designated as ( $\alpha$ Co, Ni). This indicates that nickel and cobalt are completely miscible in the solid state at elevated temperatures.

At the cobalt-rich end of the diagram, a phase transformation from the high-temperature FCC ( $\alpha$ Co) phase to a low-temperature hexagonal close-packed (HCP) phase, denoted as ( $\epsilon$ Co), occurs. The temperature of this transformation is dependent on the nickel concentration.

## Key Phases and Transformations

- Liquid (L): The molten phase of the alloy.
- FCC Solid Solution (( $\alpha$ Co, Ni)): A single-phase solid solution with a face-centered cubic crystal structure. This phase is stable across the entire composition range at high temperatures.
- HCP Solid Solution (( $\epsilon$ Co)): A solid solution with a hexagonal close-packed crystal structure, stable in cobalt-rich alloys at lower temperatures.
- FCC to HCP Transformation: A martensitic transformation that occurs in cobalt-rich alloys upon cooling. The ideal transformation temperature for pure cobalt is approximately 450°C.

## Quantitative Phase Diagram Data

Precise quantitative data is essential for accurate modeling and prediction of alloy behavior during processing. The following tables summarize the key transition temperatures for the Ni-Co alloy system.

## Liquidus and Solidus Temperatures

The liquidus and solidus lines in the Ni-Co phase diagram are very close, indicating a narrow freezing range. The melting points of pure nickel and pure cobalt are 1455°C and 1495°C, respectively. The addition of either element to the other results in a nearly linear change in the liquidus and solidus temperatures. Due to the isomorphous nature of the high-temperature region of the diagram, precise experimental data for a range of compositions is often presented

in tabular form based on experimental measurements and CALPHAD (Calculation of Phase Diagrams) modeling.

Table 1: Experimentally Determined and Calculated Liquidus and Solidus Temperatures for Ni-Co Alloys

Composition (at. % Co)	Liquidus Temperature (°C)	Solidus Temperature (°C)
0 (Pure Ni)	1455	1455
20	~1465	~1460
40	~1475	~1470
60	~1485	~1480
80	~1490	~1485
100 (Pure Co)	1495	1495

Note: The values presented are approximate and can vary slightly based on the specific experimental or modeling methodology.

## Solid-State Transformation Temperatures

The primary solid-state transformation in the Ni-Co system is the allotropic transformation of cobalt from the FCC ( $\alpha$ ) to the HCP ( $\epsilon$ ) phase.

Table 2: FCC to HCP Transformation Temperatures in Co-Rich Ni-Co Alloys

Composition (at. % Co)	Transformation Start Temperature (Ms) on Cooling (°C)	Note
100 (Pure Co)	~422	Ideal transformation temperature is ~450°C.
90	~350	Transformation temperature decreases with increasing Ni content.
80	~250	The HCP phase is generally not stable at room temperature for alloys with less than approximately 70 at. % Co.
70	~150	
< 70	Below room temperature	

## Magnetic Transition Temperatures

Both nickel and cobalt are ferromagnetic. The Curie temperature (TC), at which the material transitions from a ferromagnetic to a paramagnetic state, is a critical parameter for magnetic applications.

Table 3: Curie Temperatures of Ni-Co Alloys

Composition (at. % Co)	Curie Temperature (TC) (°C)
0 (Pure Ni)	358
20	~500
40	~700
60	~900
80	~1050
100 (Pure Co)	1115

# Experimental Protocols for Phase Diagram

## Determination

The determination of a phase diagram is a meticulous process involving various experimental techniques to identify phase boundaries and transformations.

## Differential Scanning Calorimetry (DSC)

**Objective:** To determine the liquidus, solidus, and solid-state transformation temperatures by detecting the heat flow associated with phase changes.

**Methodology:**

- **Sample Preparation:** Small, representative samples of the Ni-Co alloy with known compositions are prepared. The mass of each sample is accurately measured, typically in the range of 20-30 mg.
- **Crucible Selection:** Samples are placed in inert crucibles, such as alumina or platinum, to prevent reactions with the sample at high temperatures.
- **Atmosphere Control:** The DSC chamber is purged with a high-purity inert gas, such as argon, to prevent oxidation of the sample during heating and cooling. A constant gas flow rate (e.g., 60 mL/min) is maintained.
- **Heating and Cooling Program:** The samples are subjected to a controlled heating and cooling cycle at a constant rate, for example, 10°C/min. The temperature range is selected to encompass all expected phase transformations, from below the solid-state transformations to above the liquidus temperature.
- **Data Analysis:** The heat flow to or from the sample is measured as a function of temperature. Endothermic peaks on heating correspond to melting and solid-state transformations, while exothermic peaks on cooling indicate solidification and the reverse transformations. The onset and peak temperatures of these thermal events are used to determine the transformation temperatures.

## X-Ray Diffraction (XRD)

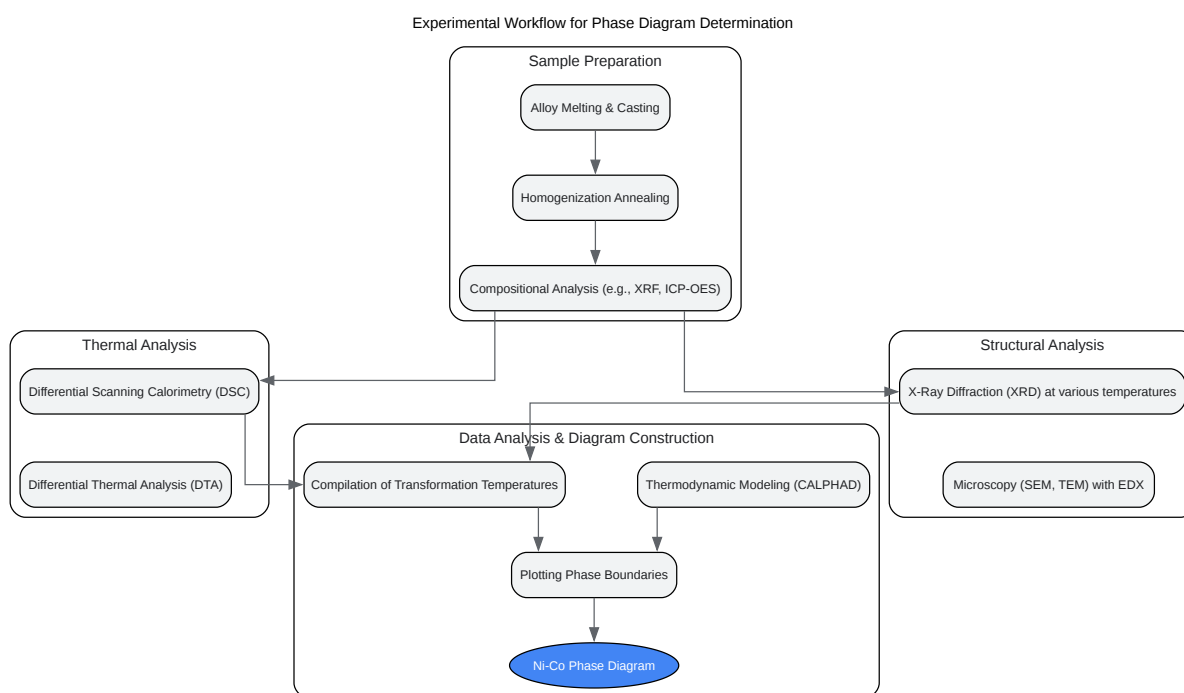
**Objective:** To identify the crystal structure of the phases present at different temperatures and compositions.

**Methodology:**

- **Sample Preparation:** Ni-Co alloy samples are prepared with flat, polished surfaces. For high-temperature XRD, samples can be in the form of small bulk specimens or powders sealed in capillaries.
- **Instrument Setup:** A powder X-ray diffractometer equipped with a high-temperature stage is used. The X-ray source is typically Cu K $\alpha$  radiation.
- **Data Collection:** XRD patterns are collected at various temperatures. For room temperature analysis, standard diffractometer setups are used. For high-temperature analysis, the sample is heated to the desired temperature within the high-temperature stage under a vacuum or inert atmosphere, and the diffraction pattern is recorded.
- **Phase Identification:** The obtained diffraction patterns are analyzed by comparing the peak positions and intensities with standard diffraction data for known crystal structures (e.g., FCC and HCP). The presence of specific phases at different temperatures and compositions is thus determined. The Scherrer equation can be used to estimate the crystallite size from the peak broadening.

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of the Ni-Co alloy phase diagram.



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Caption: Experimental workflow for Ni-Co phase diagram determination.

## Conclusion

The **nickel-cobalt** alloy phase diagram is a cornerstone for the development and application of these high-performance materials. This guide has provided a detailed analysis of the phase relationships, summarized key quantitative data, and outlined the experimental methodologies used for its determination. A thorough understanding of this phase diagram enables researchers and engineers to tailor the microstructure and properties of Ni-Co alloys for a wide range of advanced applications.

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